

2-Amino-4,6-difluorobenzoic acid melting point and boiling point

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Compound of Interest

Compound Name: 2-Amino-4,6-difluorobenzoic acid

Cat. No.: B162158

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An In-depth Technical Guide to the Physicochemical Properties of **2-Amino-4,6-difluorobenzoic acid**

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Amino-4,6-difluorobenzoic acid**, a key intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and workflow visualizations.

Physicochemical Data

2-Amino-4,6-difluorobenzoic acid is a solid at room temperature, appearing as a white, pale yellow, or light gold wooly crystalline powder.[1][2][3] Key physical and chemical properties are summarized below.

Property	Value	Source
Melting Point	198-204 °C	[1] [3]
Boiling Point	305.8 ± 42.0 °C (Predicted)	[3] [4]
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	[2] [5] [6]
Molecular Weight	173.12 g/mol	[2] [6]
CAS Number	126674-77-9	[1] [5] [6]
Physical Form	Solid	[1] [5]
Purity	≥96% to 98%	[2] [5] [6]
Storage	Room temperature, protect from light, in an inert atmosphere, 2-8°C	[2] [3] [5] [6]

Experimental Protocols

While detailed experimental protocols for the determination of the melting and boiling points of **2-Amino-4,6-difluorobenzoic acid** are not extensively described in the provided literature, a method for its synthesis and subsequent melting point determination has been documented.

Synthesis of 2-Amino-4,6-difluorobenzoic acid

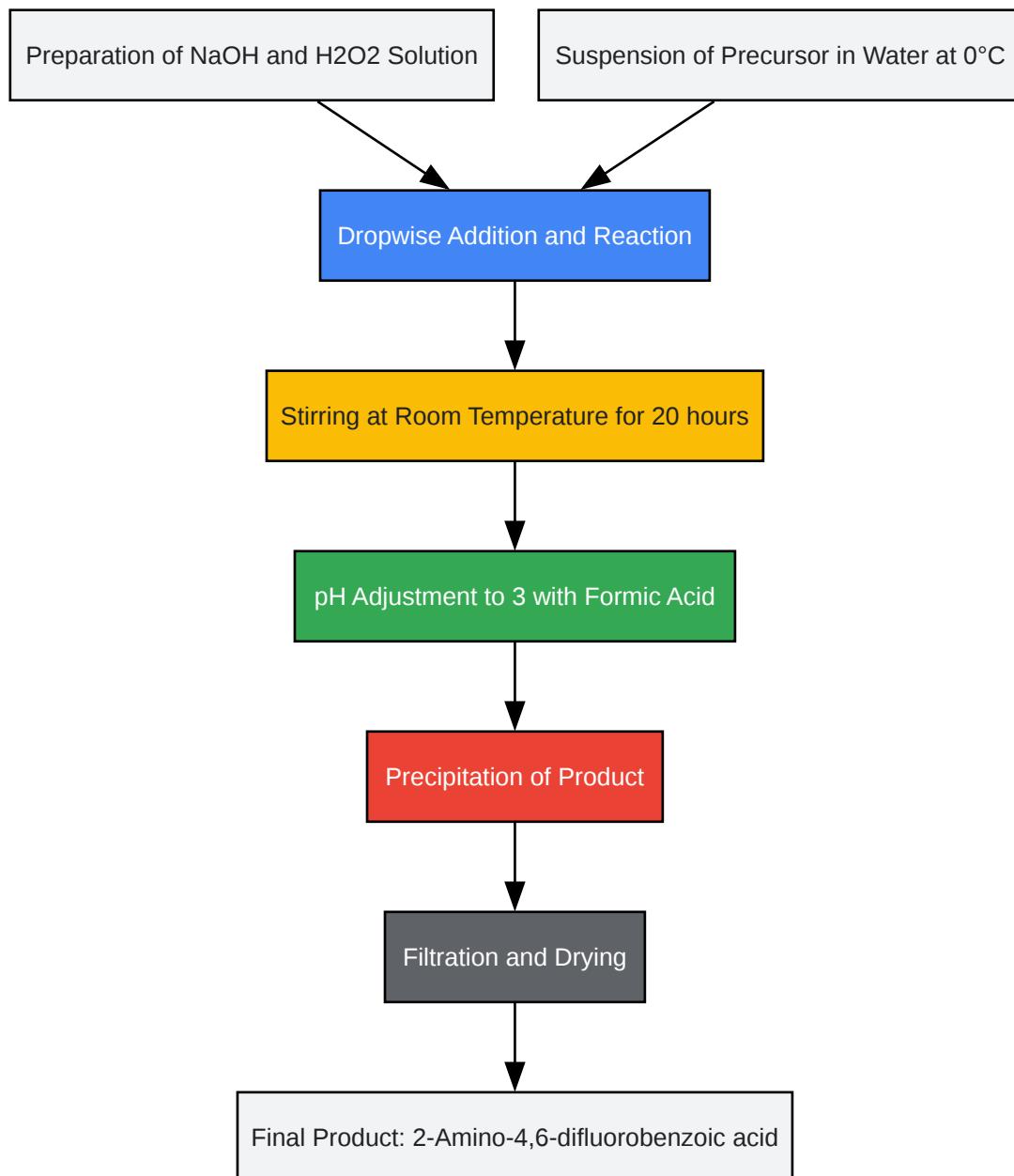
A documented synthesis of **2-amino-4,6-difluorobenzoic acid** involves a multi-stage process. The final stage of this synthesis is detailed as follows:

- A solution of sodium hydroxide (6.70 g, 167 mmol) and 30% hydrogen peroxide (6.7 mL) in water (60 mL) is prepared.
- This solution is added dropwise to a suspension of the product from the previous stage (4.58 g, 25 mmol) in water (125 mL) at a temperature of 0 °C.[\[3\]](#)
- The resulting reaction mixture is then stirred at room temperature for 20 hours.[\[3\]](#)
- Upon completion of the reaction, the pH of the mixture is adjusted to 3 using formic acid (~11 mL). The rate of addition is carefully controlled to prevent excessive foaming.[\[3\]](#)

- As the pH is adjusted, the target compound, **2-amino-4,6-difluorobenzoic acid**, begins to precipitate.[\[3\]](#)
- The precipitate is collected by filtration and dried in a desiccator using phosphorus pentoxide.[\[3\]](#)
- This process yields 3.72 g of a white solid product, corresponding to an 86% yield.[\[3\]](#)
- The melting point of the resulting product was determined to be in the range of 198-202 °C.[\[3\]](#)

Workflow Visualization

The following diagram illustrates the key steps in the final stage of the synthesis of **2-Amino-4,6-difluorobenzoic acid**.



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Caption: Final stage synthesis workflow for **2-Amino-4,6-difluorobenzoic acid**.

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